

An In-depth Technical Guide to the Synthesis of 4-HTMPIPO

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Compound of Interest

Compound Name: 4-HTMPIPO

Cat. No.: B1431218

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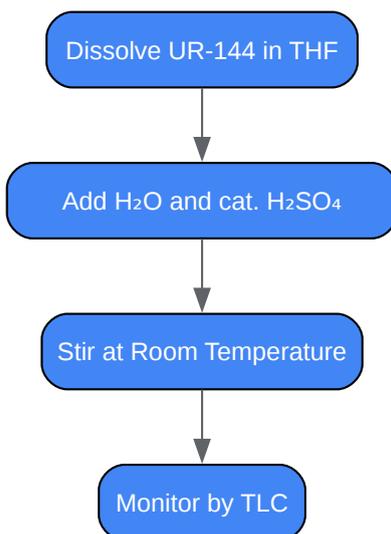
This technical guide provides a detailed overview of the synthesis of 4-hydroxy-3,3,4-trimethyl-1-(1-pentyl-1H-indol-3-yl)-1-pentanone, commonly known as **4-HTMPIPO**. This compound has been identified as a synthetic cannabinoid and is understood to be a hydration product of the related compound UR-144. While specific, peer-reviewed synthetic procedures with quantitative yields are not readily available in the scientific literature, this guide outlines a plausible and chemically sound pathway for its synthesis based on established organic chemistry principles.

Synthesis Pathway

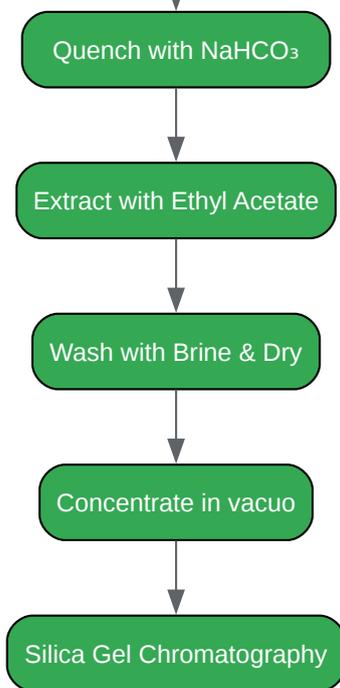
The primary route to **4-HTMPIPO** is through the acid-catalyzed hydration of (1-pentylindol-3-yl)-(2,2,3,3-tetramethylcyclopropyl)methanone (UR-144). This reaction involves the electrophilic addition of water across the strained cyclopropane ring of UR-144, leading to the formation of the tertiary alcohol, **4-HTMPIPO**.^[1]



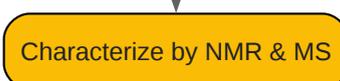
Reaction



Workup & Purification



Analysis



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References

- 1. UR-144 in products sold via the Internet: identification of related compounds and characterization of pyrolysis products - PubMed [pubmed.ncbi.nlm.nih.gov]
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